

"Indeno[2,1-b]chromene-6-carbaldehyde" physical properties

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Compound of Interest

Compound Name: *Indeno[2,1-b]chromene-6-carbaldehyde*

CAS No.: 75293-82-2

Cat. No.: B1268269

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Architecting Advanced Optoelectronics and Therapeutics: A Technical Guide to **Indeno[2,1-b]chromene-6-carbaldehyde**

Executive Summary

Indeno[2,1-b]chromene-6-carbaldehyde (CAS: 75293-82-2), frequently cataloged as Benz[b]indeno[1,2-e]pyran-6-carboxaldehyde[1], is a highly specialized tetracyclic intermediate. As a Senior Application Scientist, I frequently leverage this scaffold because its rigid, planar indeno-chromene core suppresses non-radiative vibrational decay—a critical feature for advanced fluorophores and Organic Light-Emitting Diode (OLED) materials[2]. By strategically positioning an electrophilic formyl group at the 6-position, this molecule serves as a highly reactive hub for synthesizing extended polymethine dyes[3] and biologically active kinase inhibitors. This whitepaper deconstructs its physicochemical properties, photophysical dynamics, and provides a field-proven synthetic workflow for its utilization.

Molecular Architecture & Physicochemical Profile

The foundational core of this molecule is Indeno[2,1-b]chromene[4], a fused pentacyclic-like system combining an electron-rich chromene (benzopyran) with an indene ring. The introduction of the 6-carbaldehyde moiety fundamentally alters the molecule's electronic landscape, lowering the Lowest Unoccupied Molecular Orbital (LUMO) and transforming a stable structural backbone into a versatile synthetic precursor[5].

Table 1: Quantitative Physicochemical Data

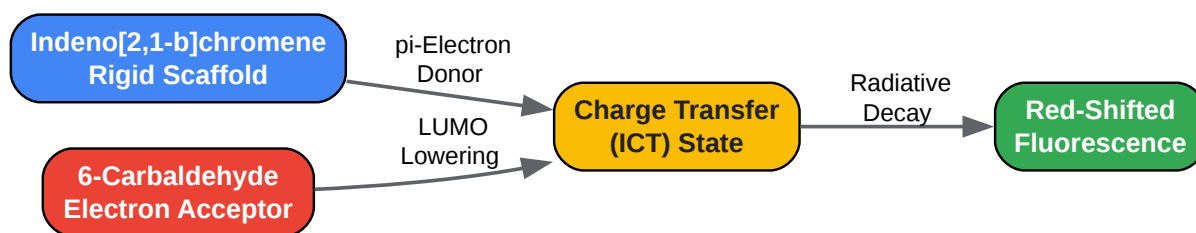
Property	Specification
Primary Chemical Name	Benz[b]indeno[1,2-e]pyran-6-carboxaldehyde
IUPAC Nomenclature	Indeno[2,1-b]chromene-6-carbaldehyde
CAS Registry Number	75293-82-2
Molecular Formula	C ₁₇ H ₁₀ O ₂
Molecular Weight	246.26 g/mol
MDL Number	MFCD00126609
Typical Commercial Purity	≥ 97%
Storage Conditions	Room Temperature (Dry, Dark environment)

Data synthesized from commercial and chemical registry databases[1][6][7].

Optoelectronic Dynamics: The Push-Pull Mechanism

To understand the utility of **Indeno[2,1-b]chromene-6-carbaldehyde**, one must analyze its electronic transitions. The extended π -conjugation of the parent core acts as an electron donor network, while the 6-carbaldehyde acts as a strong electron-withdrawing group (EWG).

Causality in Design: This specific Donor-Acceptor (D-A) architecture facilitates an Intramolecular Charge Transfer (ICT) state upon photoexcitation. The rigidity of the fused rings prevents energy loss through bond rotation (internal conversion), ensuring that relaxation from the excited state occurs radiatively. This makes the molecule an exceptional precursor for[3].

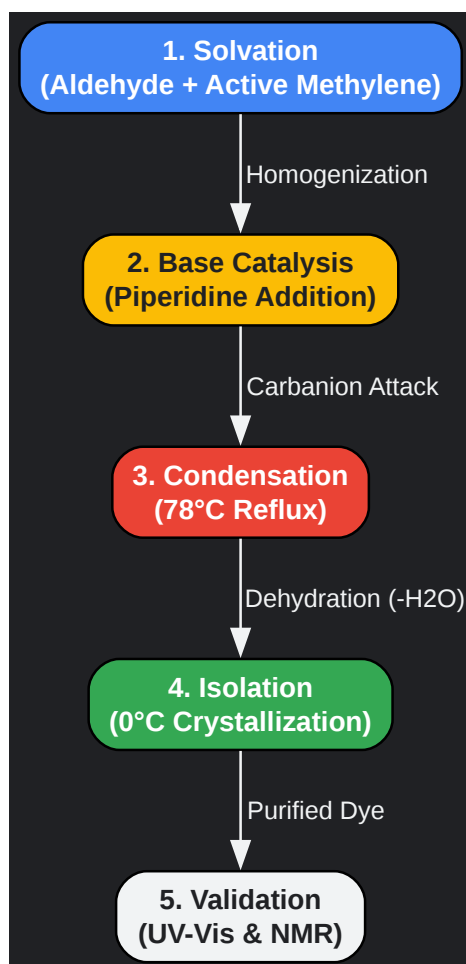


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Intramolecular charge transfer mechanism enabled by the 6-carbaldehyde moiety.

Synthetic Methodologies: Knoevenagel Condensation Workflow

The most powerful application of CAS 75293-82-2 is its role as an electrophile in Knoevenagel condensations to yield extended polymethine fluorophores.



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Step-by-step synthetic workflow for Knoevenagel condensation of the aldehyde.

Protocol: Synthesis of Polymethine Fluorophores

Objective: To functionalize the 6-carbaldehyde position with an active methylene compound (e.g., malononitrile), extending the π -conjugation.

Expertise & Causality: As an application scientist, I mandate the use of anhydrous ethanol as the solvent and piperidine as the catalyst. Ethanol provides excellent solubility for the starting aldehyde at reflux (78°C) but drastically reduced solubility for the highly conjugated, non-polar dye product at 0°C, driving spontaneous, high-purity crystallization. Piperidine (a secondary amine) is selected over stronger inorganic bases (like NaOH) because it efficiently deprotonates the active methylene without inducing irreversible Cannizzaro reactions or degrading the oxygen heterocycle.

Trustworthiness (Self-Validating System): This protocol is inherently self-validating. The starting aldehyde (CAS 75293-82-2) is UV-active but exhibits minimal visible-spectrum fluorescence. As the condensation proceeds, the formation of the alkene linkage immediately shifts the absorption into the visible range (bathochromic shift). A simple visual inspection—observing the reaction mixture transition to a deep red/purple hue and exhibit intense fluorescence under a 365 nm UV lamp—provides real-time, qualitative confirmation of the mechanistic progression before any formal NMR analysis is required.

Step-by-Step Methodology:

- **Reagent Solvation:** In a flame-dried round-bottom flask, dissolve 1.0 equivalent of **Indeno[2,1-b]chromene-6-carbaldehyde** and 1.1 equivalents of malononitrile in anhydrous ethanol to achieve a 0.2 M concentration.
- **Catalytic Initiation:** Add 0.1 equivalents of piperidine dropwise at room temperature. Stir for 5 minutes to ensure homogeneous distribution.
- **Thermal Condensation:** Equip the flask with a reflux condenser and heat to 78°C. Monitor the reaction via Thin Layer Chromatography (TLC) using a 7:3 Hexane:Ethyl Acetate eluent.

The reaction is typically complete within 2-4 hours, validated by the complete disappearance of the aldehyde spot.

- Isolation via Crystallization: Remove the heat source and allow the mixture to cool slowly to room temperature. Transfer to an ice bath (0°C) for 1 hour. The target polymethine dye will precipitate as a microcrystalline solid.
- Purification: Vacuum filter the precipitate, washing with cold ethanol to remove unreacted malononitrile and piperidine traces. Dry under high vacuum.

Cross-Disciplinary Applications: From OLEDs to Oncology

Beyond photochemistry, the indeno[2,1-b]chromene scaffold is highly valued in two distinct fields:

- Materials Science (OLEDs): The rigid, planar nature of the tetracyclic core makes derivatives of CAS 75293-82-2 excellent candidates for small-molecule semiconductor building blocks and emissive layers in[2].
- Medicinal Chemistry: The parent framework is closely related to Wrightiadione (indeno[2,1-b]chromene-6,11-dione), a synthetic isoflavone analog known for its potent inhibitory activity against TrkA and PLK3 kinases. The 6-carbaldehyde derivative serves as a critical synthetic intermediate for generating novel libraries of these .

References

- National Institute of Standards and Technology (NIST). "Indeno[2,1-b]chromene". NIST Chemistry WebBook, SRD 69. Available at: [\[Link\]](#)
- Krotko, D.G., et al. "Synthesis and spectral properties of cyanine dyes based on indeno[2,1-b]chromene". Chemistry of Heterocyclic Compounds (2005). Available at: [\[Link\]](#)
- Grokipedia. "Wrightiadione - Biological Activity and Synthesis". Available at: [\[Link\]](#)

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Sources

- [1. vibrantpharma.com](http://vibrantpharma.com) [vibrantpharma.com]
- [2. 194-63-8\[Dinaphtho\[2,1-b:1',2'-d\]furan|BLD Pharm](http://194-63-8[Dinaphtho[2,1-b:1',2'-d]furan|BLD Pharm) [bldpharm.com]
- [3. researchgate.net](http://researchgate.net) [researchgate.net]
- [4. Indeno\[2,1-b\]chromene, \[webbook.nist.gov\]](http://Indeno[2,1-b]chromene, [webbook.nist.gov)
- [5. fluorochem.co.uk](http://fluorochem.co.uk) [fluorochem.co.uk]
- [6. 001chemical.com](http://001chemical.com) [001chemical.com]
- [7. aaronchem.com](http://aaronchem.com) [aaronchem.com]
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